

Personal protective equipment for handling 2-Chloro-3',4'-dihydroxyacetophenone

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Compound of Interest

Compound Name: 2-Chloro-3',4'-
dihydroxyacetophenone

Cat. No.: B119122

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Essential Safety and Handling Guide for 2-Chloro-3',4'-dihydroxyacetophenone

This document provides immediate, essential safety protocols and logistical information for handling **2-Chloro-3',4'-dihydroxyacetophenone** (CAS No. 99-40-1). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Hazard Identification and Classification

2-Chloro-3',4'-dihydroxyacetophenone is classified as a hazardous substance.^{[1][2][3][4][5]} Adherence to the following safety precautions is mandatory.

GHS Classification	Details
Pictogram	Exclamation Mark
Signal Word	Warning[1][2]
Hazard Statements	H315: Causes skin irritation.[1][2][3][4] H319: Causes serious eye irritation.[1][2][3][4] H335: May cause respiratory irritation.[1][2][3][4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][2][3][5] P264: Wash skin thoroughly after handling.[3][6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3][6] P302+P352: IF ON SKIN: Wash with plenty of water/soap.[2][5][7] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5][6] P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1][2][5] P501: Dispose of contents/container to an approved waste disposal plant.[1][2][5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against exposure.[8] All PPE should be selected based on the specific tasks being performed.

Equipment	Specifications & Requirements
Eye/Face Protection	Wear safety glasses with side-shields (conforming to EN166) or goggles.[5][7]
Hand Protection	Wear protective gloves.[1][5] Regularly inspect gloves before use and change them if they are damaged.
Skin & Body Protection	Wear appropriate protective clothing, such as a lab coat or long-sleeved clothing, to prevent skin exposure.[5][7] For tasks with a higher risk of exposure, an impervious gown is recommended.[9]
Respiratory Protection	Use only in a well-ventilated area.[1][2] If dust is generated or engineering controls are inadequate, use a NIOSH/MSHA approved respirator. A dust mask (type N95) or a particulate filter is recommended.[1][7]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[1]
- Ensure that eyewash stations and safety showers are close to the workstation location.[7]

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly donned. Read the Safety Data Sheet (SDS) thoroughly.
- Weighing/Transfer: Conduct any operations that may generate dust, such as weighing, in a ventilated enclosure (e.g., fume hood). Avoid the formation of dust and aerosols.[3][6][7]
- Handling: Avoid contact with skin, eyes, and clothing.[5][6][7] Do not breathe dust.[1][3]

- Post-Handling: After handling, wash hands and any exposed skin thoroughly.^{[1][3][7]} Remove contaminated clothing and wash it before reuse.^{[2][5]} Do not eat, drink, or smoke in work areas.^[1]

Storage Requirements:

- Store in a tightly closed container in a dry and well-ventilated place.^{[1][2][3][5][7]}
- Keep away from incompatible materials.
- The recommended storage temperature is typically indicated on the product label.^[3]

Emergency Procedures

Immediate and appropriate responses to emergencies are critical.

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the person into fresh air. If breathing is difficult or stops, give artificial respiration. Seek medical attention. ^{[2][5][6][7]}
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice. ^{[3][5][6][7]}
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention. ^{[1][5][6][7]}
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. ^{[1][3][6]}

Accidental Release Measures (Spill Response):

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Clean-up: Use personal protective equipment.[6] Sweep up the material, avoiding dust generation, and shovel it into a suitable, closed container for disposal.[3][5]
- Decontaminate: Clean the affected area thoroughly.

Disposal Plan

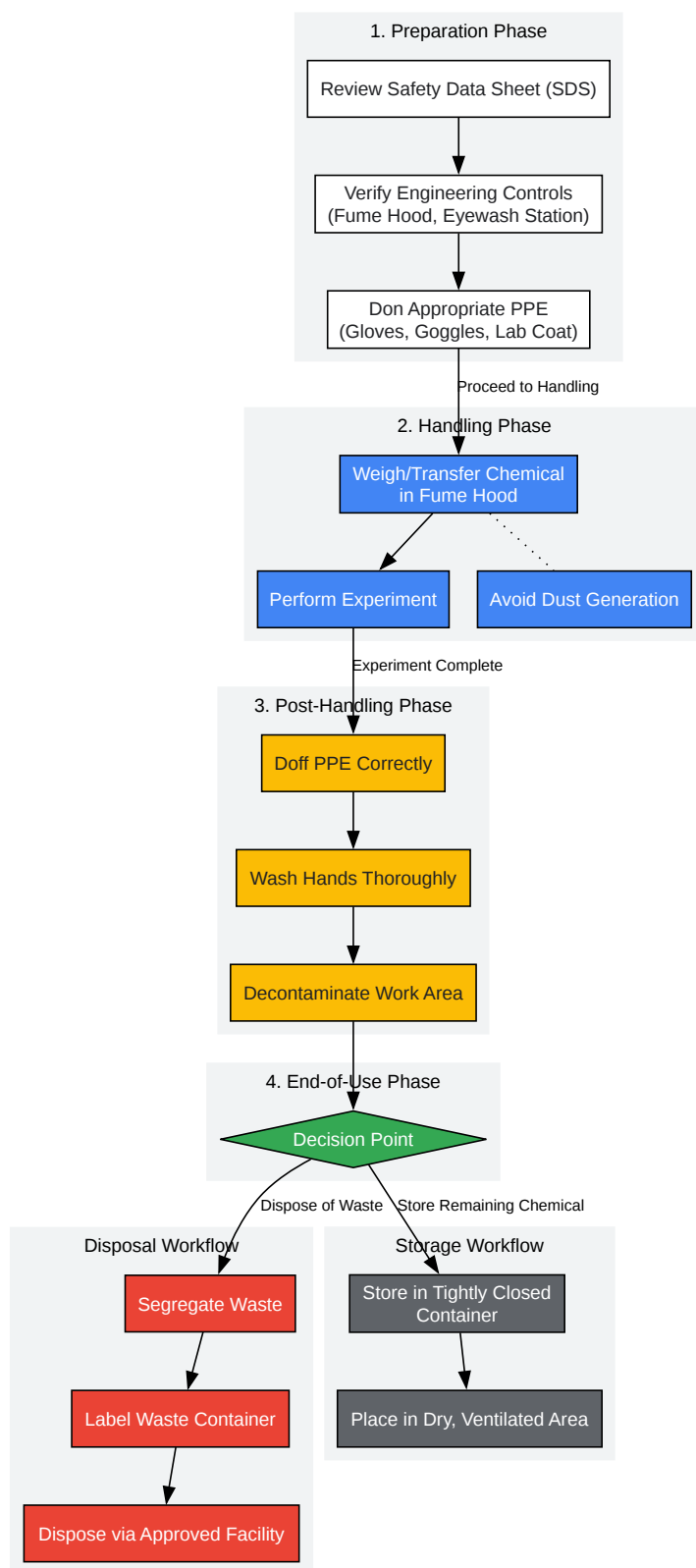
Waste materials must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[3]

- Waste Classification: Classify the chemical waste according to regulatory guidelines. Do not mix with other waste.[3]
- Containerization: Collect waste in original containers or other suitable, labeled, and closed containers.[3] Contaminated packaging should be treated as the substance itself.[1]
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[5][7] Do not empty into drains or release into the environment.[1]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₈ H ₇ ClO ₃ [4][10]
Molecular Weight	186.59 g/mol [4][10]
Appearance	Light grey or white to off-white powder.[6]
Melting Point	174 - 176 °C[6]
Purity	Typically 97% or higher.[10]
Solubility	Soluble in DMSO and methanol.[6]

Workflow for Handling and Disposal



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Caption: Workflow for the safe handling, storage, and disposal of **2-Chloro-3',4'-dihydroxyacetophenone**.

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